

Green chemistry metrics for different 2-Bromopyridine synthesis methods

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Compound of Interest

Compound Name: 2-Bromopyridine

Cat. No.: B144113

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A Comparative Guide to Greener Synthesis of 2-Bromopyridine

For Researchers, Scientists, and Drug Development Professionals

The synthesis of **2-bromopyridine**, a key intermediate in the pharmaceutical and agrochemical industries, is a well-established chemical transformation. However, with the increasing emphasis on sustainable and green chemistry, it is crucial to evaluate the environmental impact of its various synthetic routes. This guide provides a comparative analysis of two prominent methods for **2-bromopyridine** synthesis—the classical diazotization of 2-aminopyridine and the direct bromination of pyridine—through the lens of key green chemistry metrics. Experimental data from established protocols are used to quantify and compare the environmental performance of each method, offering valuable insights for process development and optimization.

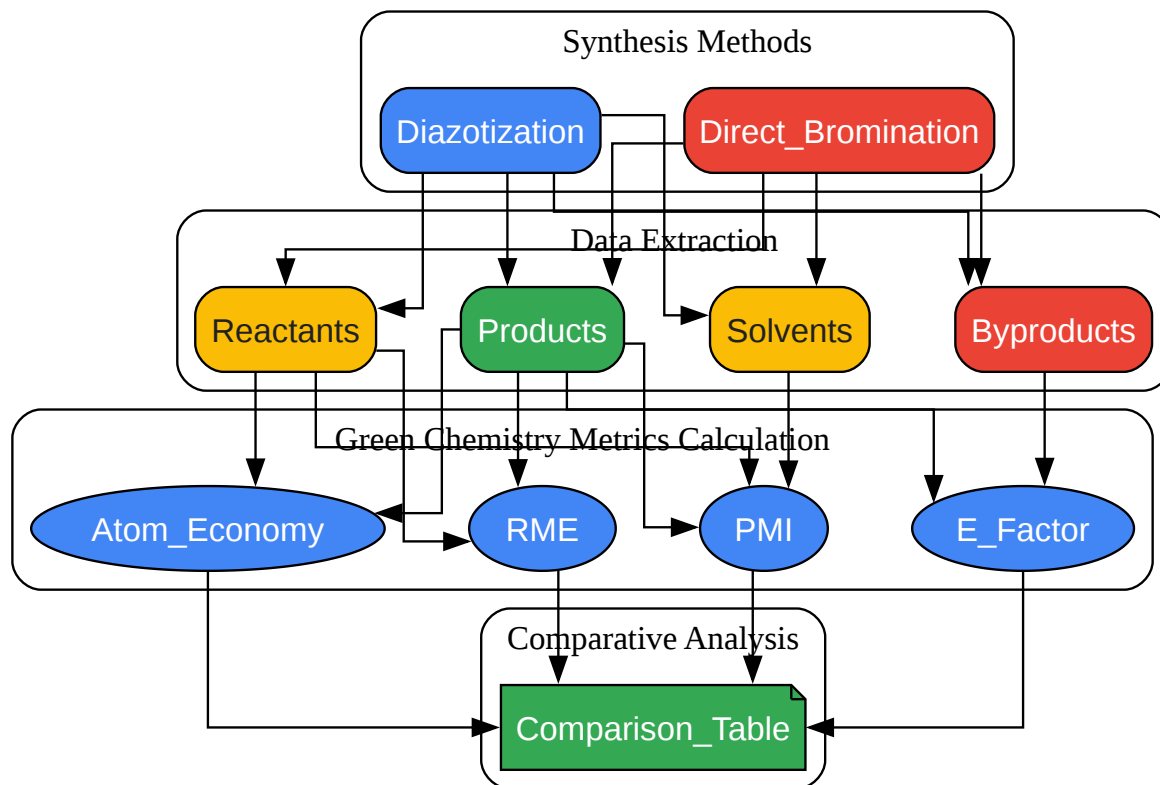
Comparison of Green Chemistry Metrics

The following table summarizes the calculated green chemistry metrics for the two primary synthesis routes to **2-bromopyridine**. These metrics provide a quantitative assessment of the efficiency and environmental impact of each method.

Green Chemistry Metric	Diazotization of 2-Aminopyridine	Direct Bromination of Pyridine	Ideal Value
Atom Economy (%)	27.5%	49.7%	100%
Reaction Mass Efficiency (%)	10.2%	16.5%	100%
E-Factor	8.8	5.1	0
Process Mass Intensity (PMI)	9.8	6.1	1

Visualization of the Green Chemistry Assessment Workflow

The following diagram illustrates the logical workflow for assessing and comparing the green chemistry metrics of different **2-bromopyridine** synthesis methods.



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com